

dehydrocholic acid stability in stock solutions storage

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Compound Focus: Dehydrocholic Acid

CAS No.: 81-23-2

Cat. No.: S525568

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Physicochemical Properties & Storage

The table below summarizes key properties of **Dehydrocholic Acid** that are critical for determining its storage conditions [1].

Property	Value / Description	Implication for Storage & Handling
Molecular Formula	$C_{24}H_{34}O_5$ [1]	-
Molecular Weight	402.52 g/mol [1]	-
Melting Point	238-240 °C [1]	Indicates high thermal stability for solid form.
Water Solubility	65 mg/L (at 30 °C) [1]	Very low solubility; stock solutions will require a co-solvent.
Ethanol Solubility	~10 mg/mL [1]	Suitable solvent for preparing stock solutions.

Property	Value / Description	Implication for Storage & Handling
Storage (Solid)	Sealed in dry, at room temperature [1]	Protects the solid from moisture, which is critical for stability.
WGK	2 (water hazard class) [2]	Moderately hazardous to water; requires proper disposal.

Recommended Storage Protocols

Based on its physicochemical profile, here are the recommended protocols for handling **dehydrocholic acid**:

For Solid (Pure) Form

- **Container:** Store in a tightly sealed, moisture-proof container.
- **Environment:** Keep at room temperature in a dry place. The standard storage class code is 11 (Combustible Solids) [2].
- **Handling:** Protect from exposure to light and moisture to prevent degradation.

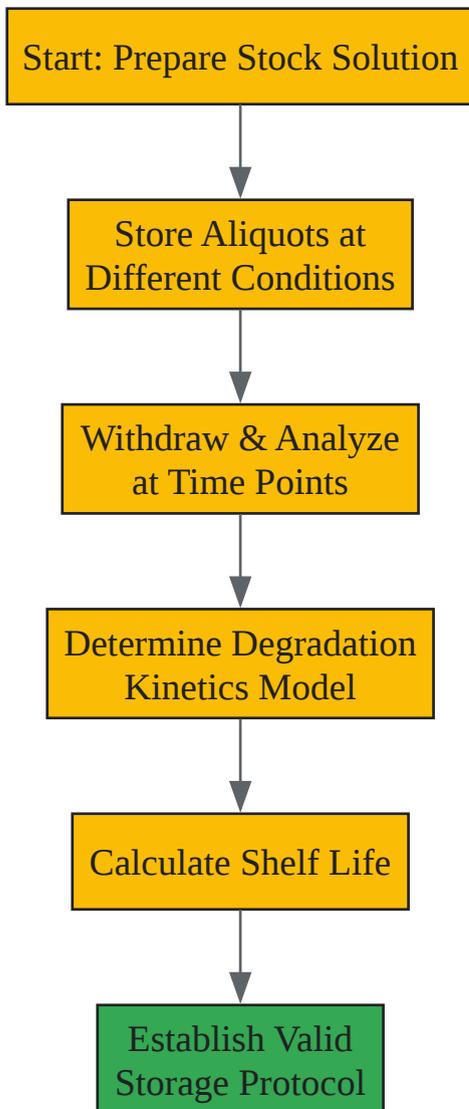
For Stock Solutions

- **Solvent:** Due to its low water solubility, dissolve **dehydrocholic acid** in a suitable organic solvent such as **ethanol** or **dimethyl sulfoxide (DMSO)** [1].
- **Concentration:** Prepare solutions at a concentration appropriate for your experiments, noting the solubility limit in ethanol is approximately 10 mg/mL.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, **divide the stock solution into small, single-use aliquots**.
- **Storage Temperature:** Store the aliquots at **-20°C or below** for long-term stability. The specific stability duration of stock solutions should be determined experimentally.

Experimental Approach to Determine Stability

Since definitive stability data for solutions is lacking, you can establish the stability profile in your specific solvent system through accelerated degradation studies. The workflow below outlines this systematic

approach.



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- **Prepare Stock Solution:** Dissolve **dehydrocholic acid** in your chosen solvent (e.g., DMSO or ethanol) at a standard concentration.
- **Store Aliquots at Different Conditions:** Divide the solution into aliquots and store them under various stress conditions:
 - **-20°C or -80°C** (recommended for long-term storage)
 - **4°C** (refrigerator)
 - **25°C** (room temperature, with and without light exposure)
- **Withdraw & Analyze at Time Points:** At predetermined intervals (e.g., 0, 1, 2, 4 weeks, etc.), withdraw an aliquot from each storage condition.

- **Determine Degradation Kinetics Model:** Analyze the samples using a suitable method like **HPLC-UV or LC-MS/MS** [3] to quantify the remaining **dehydrocholic acid**. Plot the percentage remaining versus time.
- **Calculate Shelf Life:** Use the kinetic data to estimate the solution's shelf-life under different storage conditions.

Frequently Asked Questions

Q: What is the recommended storage condition for solid dehydrocholic acid? **A:** The pure powder should be stored in a tightly sealed container, protected from moisture, at room temperature [1].

Q: How should I prepare a stock solution of dehydrocholic acid? **A:** Due to its very low water solubility, you must use an organic solvent. It is readily soluble in ethanol (~10 mg/mL) and DMSO [1].

Q: There is no published stability data for my solvent. How long can I store a stock solution? **A:** In the absence of specific data, a conservative approach is recommended. Prepare small aliquots, store them at -20°C or below, and avoid repeated freeze-thaw cycles. For critical applications, you should establish the stability timeline in your lab using the experimental approach outlined above.

Q: What analytical techniques are suitable for monitoring its stability? **A:** High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a highly specific and sensitive method for separating and quantifying bile acids like **dehydrocholic acid** and detecting any potential degradation products [3].

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References

1. Dehydrocholic acid CAS#: 81-23-2 [chemicalbook.com]
2. USP Reference Standard CAS... Dehydrocholic acid [sigmaaldrich.com]
3. Bile Acid Detection Techniques and Bile Acid-Related Diseases [pmc.ncbi.nlm.nih.gov]

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